

Csnk2A-IN-1: An In-Depth Technical Guide on Biological Activity

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Compound of Interest

Compound Name: Csnk2A-IN-1

Cat. No.: B12374492

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the biological activity of **Csnk2A-IN-1**, a selective inhibitor of Casein Kinase 2, alpha 1 (CSNK2A1). The information presented herein is intended to support research and drug development efforts targeting CSNK2A1, a kinase implicated in various disease states, including cancer and viral infections.

Core Biological Activity

Csnk2A-IN-1, also identified as compound 7c, is a potent and selective, ATP-competitive inhibitor of the serine/threonine protein kinase CSNK2A1. It demonstrates significant antiviral properties and has been engineered for improved selectivity, particularly over PIM3 kinase.

Mechanism of Action

CSNK2A1 is a catalytic subunit of the protein kinase CK2, a ubiquitously expressed enzyme that phosphorylates a wide array of substrates, thereby regulating numerous cellular processes such as cell growth, proliferation, and survival.^[1] Aberrant CK2 activity is frequently observed in various cancers, making it a compelling target for therapeutic intervention.^[1] CSNK2A1 inhibitors, including **Csnk2A-IN-1**, typically function by binding to the ATP-binding site of the kinase, preventing the transfer of phosphate groups to its substrates.^[1] This disruption of downstream signaling pathways can impede cancer cell growth and induce apoptosis (programmed cell death).^[1]

Quantitative Biological Data

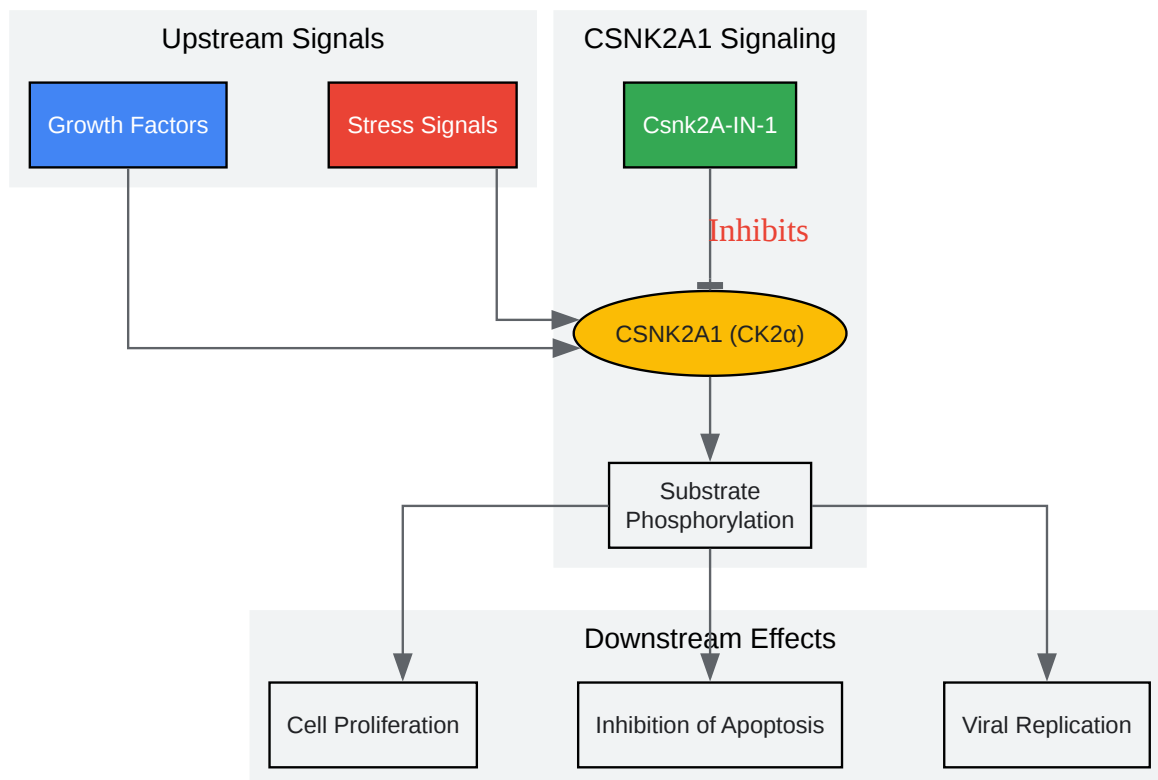
The following tables summarize the key quantitative data for **Csnk2A-IN-1** and the related, well-characterized CSNK2A1 inhibitor, CX-4945, for comparative purposes.

| Compound | Target | Assay Type | IC50 (nM) | Ki (nM) | Reference |
|-------------|---------|-----------------------|---|---|---------------------|
| Csnk2A-IN-1 | CSNK2A1 | NanoBRET | Data not available in provided search results | Data not available in provided search results | [2] |
| Csnk2A-IN-1 | PIM3 | Assay not specified | Data not available in provided search results | Data not available in provided search results | [2] |
| CX-4945 | CSNK2A1 | In vitro kinase assay | 1 | 0.38 | [3] |
| CX-4945 | CSNK2A2 | In vitro kinase assay | 1 | 0.38 | [3] |

Note: Specific IC50 and Ki values for **Csnk2A-IN-1** were not found in the provided search results. The primary reference[\[2\]](#) would contain this information.

Signaling Pathways

CSNK2A1 is a central node in numerous signaling pathways critical for cellular homeostasis and disease progression. Inhibition of CSNK2A1 by **Csnk2A-IN-1** is anticipated to modulate these pathways, leading to its observed biological effects.



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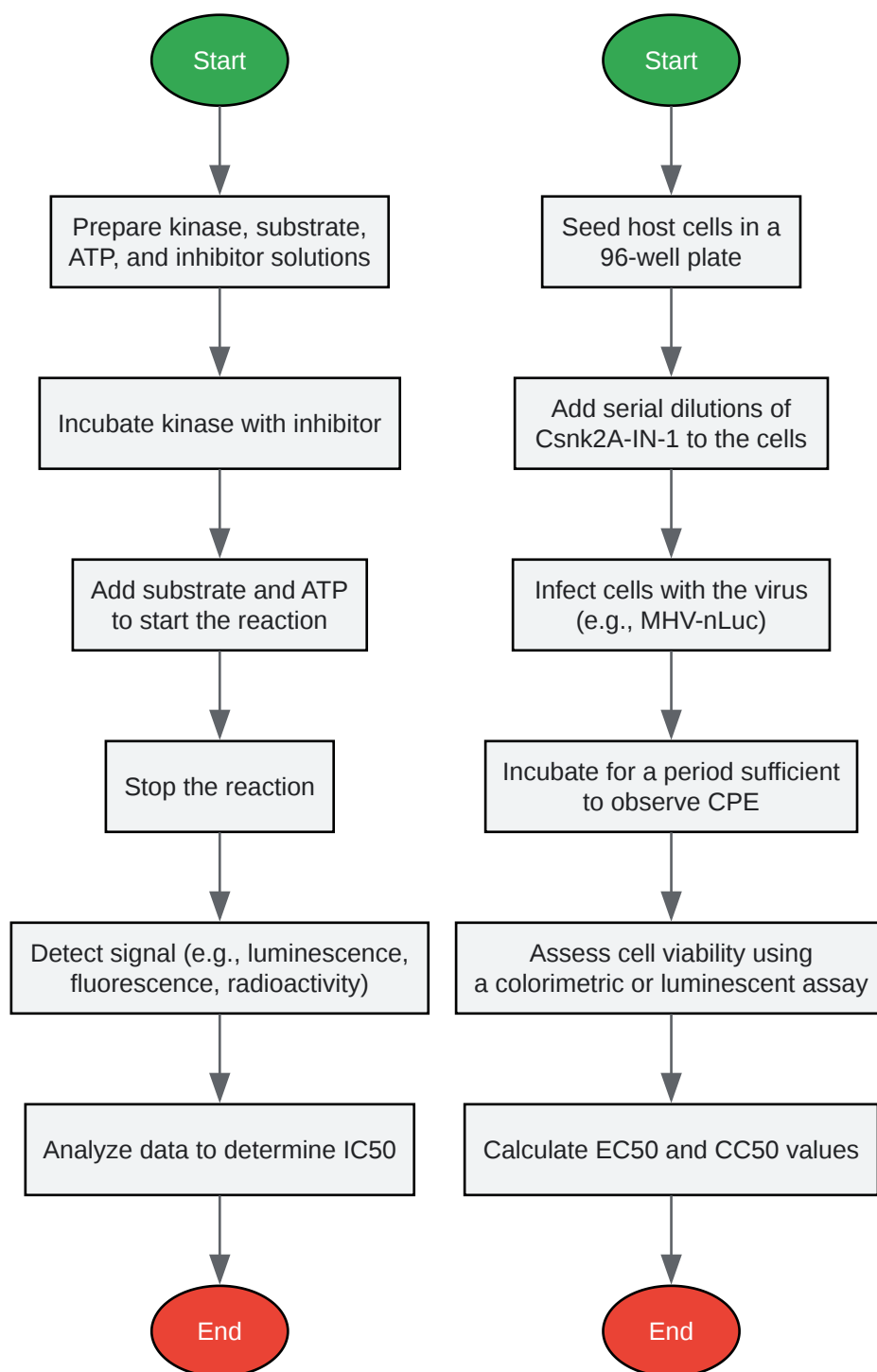
Caption: Simplified signaling pathway illustrating the role of CSNK2A1 and its inhibition by **Csnk2A-IN-1**.

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below. These protocols are based on standard techniques used for the characterization of kinase inhibitors and antiviral compounds.

In Vitro Kinase Assay (General Protocol)

This protocol describes a general method for determining the in vitro inhibitory activity of a compound against a target kinase.



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Identification of 4-(6-((2-methoxyphenyl)amino)pyrazin-2-yl)benzoic acids as CSNK2A inhibitors with antiviral activity and improved selectivity over PIM3 - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Host Kinase CSNK2 is a Target for Inhibition of Pathogenic SARS-like β -Coronaviruses - PMC [pmc.ncbi.nlm.nih.gov]
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